

Personal protective equipment for handling (3-(Bromomethyl)oxetan-3-yl)methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-(Bromomethyl)oxetan-3-yl)methanol

Cat. No.: B1268106

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Essential Safety and Handling Guide for (3-(Bromomethyl)oxetan-3-yl)methanol

This guide provides immediate, essential safety protocols and logistical information for handling **(3-(Bromomethyl)oxetan-3-yl)methanol** (CAS No: 22633-44-9) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining proper handling, storage, and disposal methods.

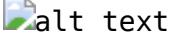
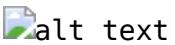
Chemical and Physical Properties

A summary of the key physical and chemical properties of **(3-(Bromomethyl)oxetan-3-yl)methanol** is provided below.

Property	Value	Source
Molecular Formula	C ₅ H ₉ BrO ₂	[1]
Molecular Weight	181.03 g/mol	[1]
Appearance	Colorless Liquid	[2]
Relative Density	1.598 g/mL	[2]
Boiling Point	242 °C	[3]
Storage Temperature	2-8 °C (Refrigerator)	[3]

Hazard Identification and GHS Classification

This substance is classified as hazardous. It is corrosive and can cause severe skin burns and eye damage. It is also harmful if swallowed, inhaled, or in contact with skin.[\[1\]](#)[\[2\]](#) Adherence to all safety precautions is mandatory.

Hazard Information	Description	GHS Pictograms
Signal Word	Danger	 alt text  alt text
Hazard Statements	H302: Harmful if swallowed. [1] [2] H312: Harmful in contact with skin. [1] [2] H314: Causes severe skin burns and eye damage. [1] [2] H332: Harmful if inhaled. [1] [2] H335: May cause respiratory irritation. [1]	
UN Number	3265	[2]
Shipping Name	CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S.	[2]

Operational and Disposal Plans

The following procedural guidance details the necessary steps for safe handling, from initial preparation to final disposal.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is required to protect against the various hazards posed by this chemical.[4][5] There is no single glove material that provides complete protection from all chemicals, so careful selection is critical.[6]

Protection Type	Specification	Rationale
Eye & Face	Chemical safety goggles and a face shield.	Protects against splashes that can cause severe eye damage.[2][7]
Hand	Nitrile or Butyl rubber gloves (double-gloving recommended).	Provides a barrier against skin contact, which can be harmful and cause severe burns.[2][6] Always check manufacturer glove compatibility charts.
Body	Chemically resistant lab coat or apron.	Protects against skin exposure from spills and splashes.[8]
Respiratory	Not required if handled within a certified chemical fume hood.	A fume hood provides primary respiratory protection. If work outside a hood is unavoidable, a full-face air-purifying respirator should be used.[6]

Handling Protocol

All handling of **(3-(Bromomethyl)oxetan-3-yl)methanol** must be performed in a designated area equipped with appropriate safety measures.

Experimental Workflow:

- Preparation: Before handling, ensure a chemical fume hood is operational and the work area is clear of incompatible materials. Don all required PPE as specified above.
- Aliquotting & Handling: Conduct all transfers and manipulations of the chemical inside the fume hood to minimize inhalation exposure.[\[8\]](#) Avoid all personal contact with the substance.[\[8\]](#)
- Post-Handling: Thoroughly wash hands and any potentially exposed skin with soap and water after handling is complete.[\[2\]](#)
- Decontamination: Clean the work surface and any equipment used with an appropriate solvent. Launder contaminated clothing before reuse.[\[8\]](#)

Storage Plan

Proper storage is crucial to maintain the chemical's stability and prevent accidental exposure.

- Temperature: Store in a refrigerator at 2-8°C.[\[3\]](#)
- Atmosphere: Store under an inert gas like nitrogen or argon.[\[3\]](#)
- Container: Keep the container tightly sealed and clearly labeled.[\[8\]](#)
- Location: Store in a well-ventilated area designated for hazardous chemicals.

Emergency Exposure Protocol

Immediate action is required in case of accidental exposure.

- If Inhaled: Move the person to fresh air. Immediately call a POISON CENTER or doctor.[\[2\]](#)
- If on Skin (or Hair): Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower. Immediately call a POISON CENTER or doctor.[\[2\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[\[2\]](#)[\[3\]](#)

- If Swallowed: Do NOT induce vomiting. Rinse mouth. Immediately call a POISON CENTER or doctor.[2]

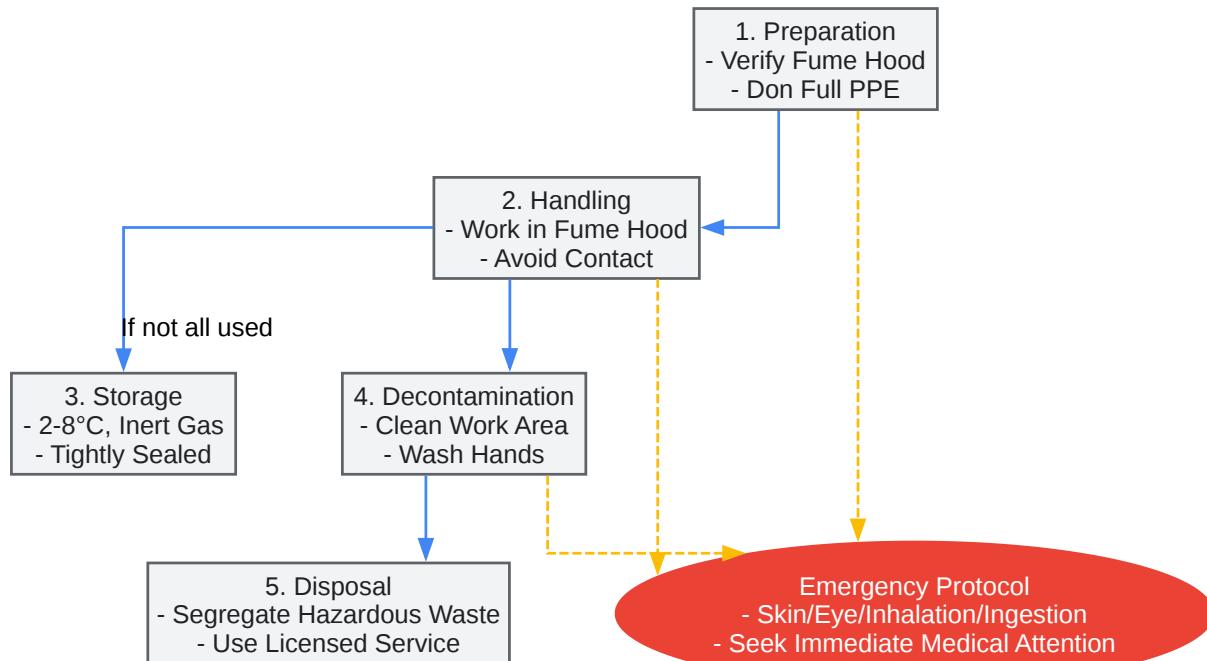
Disposal Plan

This material and its container must be disposed of as hazardous waste and must not be poured down the drain.[3]

- Waste Collection: Collect all waste material, including empty containers and contaminated disposables (e.g., gloves, wipes), in a designated, clearly labeled, and sealed hazardous waste container.[8]
- Container Handling: Handle uncleaned containers with the same precautions as the product itself.
- Final Disposal: Arrange for disposal through a licensed professional waste disposal service. Adhere to all local, state, and federal regulations for hazardous waste disposal.[8]

Workflow Visualization

The following diagram illustrates the required workflow for safely handling **(3-(Bromomethyl)oxetan-3-yl)methanol**.



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Caption: Safe handling workflow for **(3-(Bromomethyl)oxetan-3-yl)methanol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling (3-(Bromomethyl)oxetan-3-yl)methanol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1268106#personal-protective-equipment-for-handling-3-bromomethyl-oxetan-3-yl-methanol>]

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